

Essential Safety and Operational Guide for Handling L-(+)-Ampicillin-d5

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Compound of Interest

Compound Name: **L-(+)-Ampicillin-d5**

Cat. No.: **B15556349**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-(+)-Ampicillin-d5**. Adherence to these procedures is critical for ensuring personal safety, maintaining a compliant laboratory environment, and minimizing environmental impact.

Compound Overview: **L-(+)-Ampicillin-d5** is a deuterated form of ampicillin, a broad-spectrum β -lactam antibiotic. While primarily used as an internal standard for quantification, it should be handled with care due to its potential as a respiratory and skin sensitizer.[\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

L-(+)-Ampicillin-d5 is classified as a hazardous substance. The primary risks associated with handling this compound in its powdered form include respiratory and skin sensitization.[\[1\]](#)[\[3\]](#) Inhalation of the powder may lead to allergic reactions or asthma-like symptoms, while skin contact can cause irritation and allergic reactions.[\[4\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

- H335: May cause respiratory irritation.

Quantitative Data Summary

Property	Value	Reference
CAS Number	1426173-65-0	
Molecular Formula	<chem>C16H14D5N3O4S</chem>	
Formula Weight	354.4	
Physical State	Solid	
Solubility in Water	Slightly soluble	
Storage Temperature	Recommended to keep refrigerated.	

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the final and most critical barriers against exposure. A risk assessment should be conducted for each procedure to determine the specific PPE required.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting Powder	Safety glasses with side shields or goggles.	Two pairs of powder-free nitrile gloves.	Lab coat with long sleeves, fully buttoned.	NIOSH-approved respirator (e.g., N95 or higher).
Preparing Solutions	Safety glasses with side shields or goggles.	Two pairs of powder-free nitrile gloves.	Lab coat with long sleeves, fully buttoned.	Work in a chemical fume hood.
Handling Solutions	Safety glasses.	Nitrile gloves.	Lab coat.	Standard laboratory ventilation.
Spill Cleanup	Chemical safety goggles or a face shield.	Two pairs of chemical-resistant gloves.	Disposable gown.	NIOSH-approved respirator.

- **Glove Protocol:** When double-gloving, place one glove under the gown cuff and the second over it to ensure no skin is exposed. Change gloves immediately if they are torn, punctured, or contaminated.
- **Gown Protocol:** Wear a protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.

Experimental Protocols

Protocol for Preparing a Stock Solution

This protocol outlines the steps for safely preparing a concentrated stock solution from powdered **L-(+)-Ampicillin-d5**.

- **Preparation:**
 - Don all required PPE for "Weighing and Aliquoting Powder."
 - Prepare the work area by laying down absorbent bench paper inside a chemical fume hood.

- Assemble all necessary equipment (e.g., analytical balance, weigh boats, spatulas, conical tubes, solvent).
- Weighing:
 - In the chemical fume hood, carefully weigh the desired amount of the powdered antibiotic in a weigh boat. Minimize the generation of dust.
- Solubilization:
 - Transfer the powder to a sterile conical tube.
 - Add a small amount of the appropriate solvent to the weigh boat to rinse any remaining powder and transfer it to the conical tube.
 - Add the remaining solvent to the conical tube to reach the final desired volume.
 - Cap the tube securely and vortex or invert until the antibiotic is fully dissolved.
- Aliquoting and Storage:
 - If required, filter-sterilize the stock solution.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label all aliquots with the compound name, concentration, date, and your initials.
 - Store the aliquots at the recommended temperature.
- Decontamination and Cleanup:
 - Wipe down the work area in the chemical fume hood.
 - Dispose of all contaminated materials (e.g., weigh boats, gloves, bench paper) as hazardous waste.

Spill Response Protocol

In the event of a spill, follow these steps:

- Evacuate and Secure: Alert others in the area and restrict access.
- Don PPE: Wear appropriate PPE, including a respirator, double gloves, a disposable gown, and eye protection.
- Containment: For powdered spills, gently cover with absorbent paper to avoid raising dust. For liquid spills, contain with an appropriate absorbent material.
- Cleanup: Carefully sweep or vacuum the spillage and collect it in a suitable, closed container for disposal.
- Decontaminate: Clean the spill area with an appropriate deactivating agent or soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste.

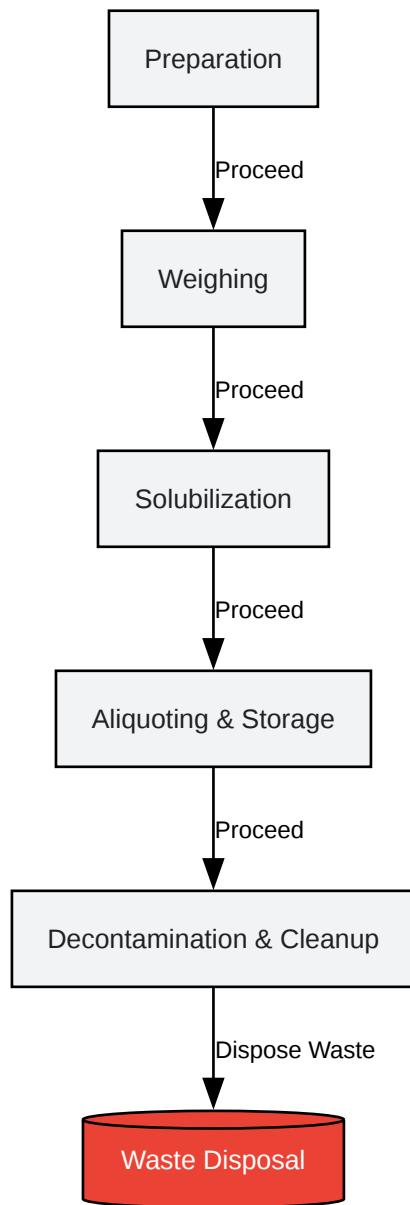
Disposal Plan

Proper disposal of **L-(+)-Ampicillin-d5** and associated waste is crucial to prevent environmental contamination and the development of antibiotic resistance.

- Solid Waste: All contaminated solid waste, including gloves, weigh boats, and paper towels, should be collected in a designated hazardous waste container.
- Unused Powder: Unused or expired **L-(+)-Ampicillin-d5** powder should be treated as hazardous chemical waste and disposed of according to institutional and local regulations.
- Liquid Waste:
 - Concentrated stock solutions are considered hazardous chemical waste and should be collected in an approved container for chemical waste.
 - Some institutions may permit the disposal of dilute solutions (e.g., used cell culture media) down the sink after deactivation, as ampicillin is known to degrade quickly. However, it is imperative to consult and adhere to your institution's specific guidelines.

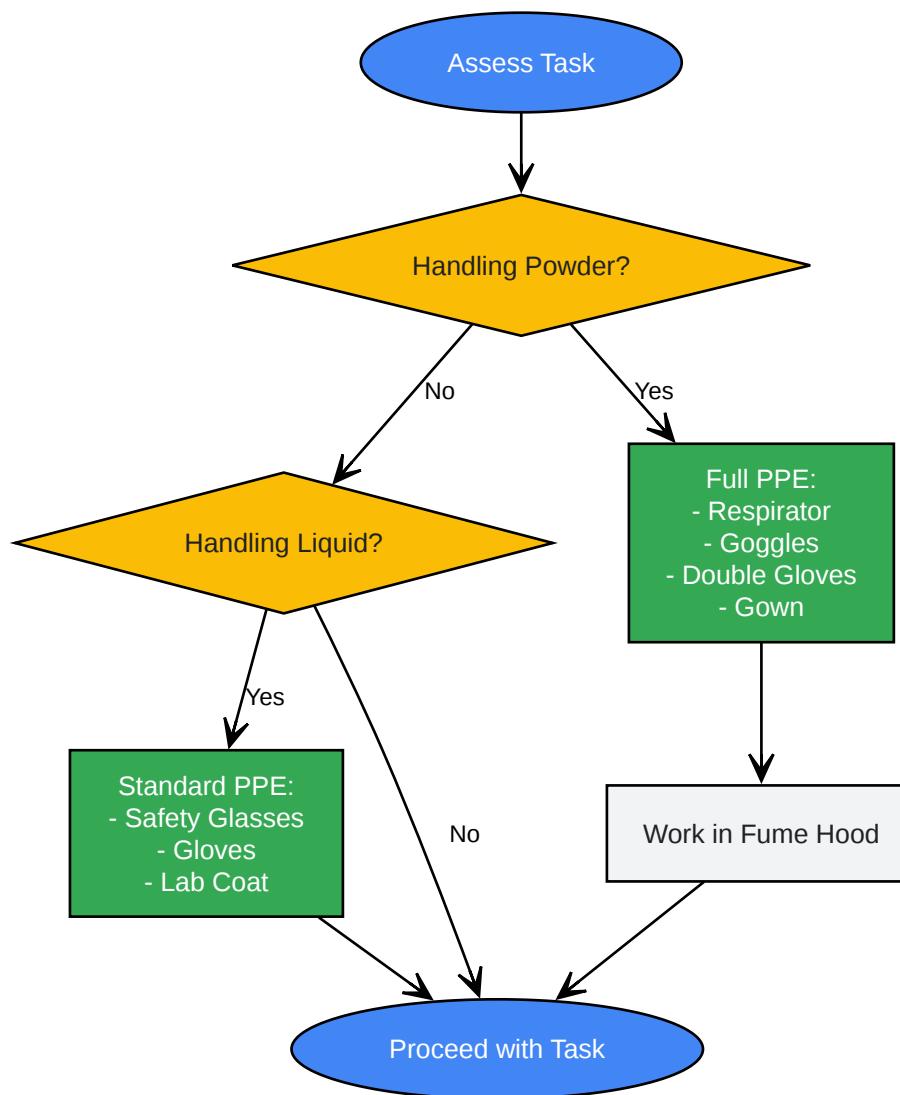
Workflow and Logic Diagrams

Handling Workflow



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Caption: Workflow for handling **L-(+)-Ampicillin-d5**.



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Caption: Decision logic for selecting appropriate PPE.

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